

(4Z)-Lachnophyllum Lactone: A Technical Guide to its Discovery, Identification, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4Z)-Lachnophyllum Lactone

Cat. No.: B15593855

[Get Quote](#)

Abstract

(4Z)-Lachnophyllum lactone, an acetylenic furanone, has emerged as a natural compound of significant interest due to its potent phytotoxic and antifungal properties. This technical guide provides a comprehensive overview of the discovery, first identification, and biological evaluation of **(4Z)-Lachnophyllum lactone**. It details the experimental protocols for its isolation from *Conyza bonariensis* and its chemical synthesis. Quantitative data on its spectroscopic characteristics and biological efficacy are presented in structured tables. Furthermore, this guide illustrates key experimental workflows and the proposed mechanism of action through detailed diagrams, offering a valuable resource for researchers, scientists, and professionals in drug development and agrochemical research.

Introduction

Natural products remain a vital source of novel chemical entities with diverse biological activities. **(4Z)-Lachnophyllum lactone** is an acetylenic furanone first isolated from the roots and aerial parts of *Baccharis pedunculata* in 1979.[1] It has since been identified as a major bioactive component in various plant species, notably *Conyza bonariensis*. [2][3] The compound has demonstrated significant potential as a bioherbicide and antifungal agent, making it a compelling candidate for the development of eco-friendly pesticides.[1][4][5] This guide synthesizes the current knowledge on **(4Z)-Lachnophyllum lactone**, focusing on its discovery, characterization, and biological functions.

Discovery and First Identification

The initial identification of **(4Z)-Lachnophyllum lactone** as a potent allelopathic agent was achieved through a bioactivity-guided fractionation of extracts from *Conyza bonariensis*.^[2] This process involved the systematic separation of the plant extract into different fractions and testing the biological activity of each fraction. The most active fraction was then subjected to further purification and spectroscopic analysis to identify the responsible compound.

Isolation from *Conyza bonariensis*

The isolation of **(4Z)-Lachnophyllum lactone** was a key step in its initial identification.^[2] The process, as described in the literature, is outlined below.

Experimental Protocol: Isolation of **(4Z)-Lachnophyllum Lactone**

- **Extraction:** Lyophilized tissues of *Conyza bonariensis* (27 g) were extracted with a mixture of methanol and distilled water (1:1, v/v) containing 1% NaCl (150 mL) at room temperature with stirring for 24 hours.^[2]
- **Centrifugation and Solvent Partitioning:** The suspension was centrifuged, and the resulting supernatant was extracted three times with dichloromethane (CH₂Cl₂; 3 x 150 mL).^[2]
- **Bioassay-Guided Fractionation:** The CH₂Cl₂ extract, which showed strong phytotoxic activity, was subjected to further fractionation to isolate the active component(s).^[2]
- **Purification:** The active fraction was purified to yield **(4Z)-lachnophyllum lactone** as a pure compound (5.10 mg, R_f = 0.76).^[2]
- **Identification:** The structure of the isolated compound was confirmed using spectroscopic methods, primarily ¹H NMR and ESI-MS, and by comparison with data reported in the literature.^[2] The stereochemistry of the double bond was confirmed by NOESY spectroscopy.^[2]

Spectroscopic and Physicochemical Data

The structural elucidation of **(4Z)-Lachnophyllum lactone** was accomplished through a combination of spectroscopic techniques. The key data are summarized below.

Table 1: Physicochemical and Spectroscopic Data for (4Z)-Lachnophyllum Lactone

Property
Molecular Formula
Molecular Weight
Appearance
¹ H NMR (400 MHz, CDCl ₃) δ (ppm)
¹³ C NMR (100 MHz, CDCl ₃) δ (ppm)
ESI-MS
Kovats Retention Index (Semi-standard non-polar)

Chemical Synthesis

Due to the low yields obtained from natural sources, chemical synthesis is crucial for producing sufficient quantities of **(4Z)-Lachnophyllum lactone** for extensive biological evaluation.^{[3][4][5]}^[6] A scalable total synthesis has been developed, with the key step being a Pd-Cu bimetallic cascade cross-coupling cyclization.^{[1][4][5]}

Experimental Protocol: Total Synthesis of (4Z)-Lachnophyllum Lactone

While the full detailed protocol is extensive, the key reaction involves:

- Starting Materials: A suitable iodopropenoic acid and a terminal alkyne.^[6]
- Catalysts: PdCl₂(PPh₃)₂ and CuI.^[6]
- Solvent and Base: Acetonitrile (CH₃CN) and Triethylamine (Et₃N).^[6]
- Reaction Conditions: The reaction is typically carried out at 40 °C overnight.^[6]
- Purification: The final product is purified using standard chromatographic techniques.

This synthetic route allows for the production of **(4Z)-Lachnophyllum lactone** on a gram scale and also enables the synthesis of its analogs for structure-activity relationship studies.^{[4][5][7]}

Biological Activity

(4Z)-Lachnophyllum lactone exhibits a range of biological activities, with its phytotoxic and antifungal properties being the most extensively studied.

Phytotoxic Activity

The compound has shown significant inhibitory activity against the growth of various plant species, particularly parasitic weeds.

Table 2: Phytotoxic Activity of (4Z)-Lachnophyllum Lactone

Target Species
Cuscuta campestris (Dodder)
Cuscuta campestris
Orobanche minor
Phelipanche ramosa
Conyza bonariensis
Lactuca sativa (Lettuce)
Agrostis stolonifera (Bentgrass)
Lemna paucicostata (Duckweed)

Antifungal Activity

(4Z)-Lachnophyllum lactone has also demonstrated efficacy against several fungal pathogens.

Table 3: Antifungal Activity of (4Z)-Lachnophyllum Lactone

Target Fungi
Colletotrichum acutatum
Colletotrichum gloeosporioides
Colletotrichum fragariae
Penicillium digitatum
Pyricularia oryzae
Verticillium dahliae

Other Biological Activities

In addition to its phytotoxic and antifungal effects, **(4Z)-Lachnophyllum lactone** and its analogs have been evaluated for other biological activities.

Table 4: Other Biological Activities of (4Z)-Lachnophyllum Lactone and Analogs

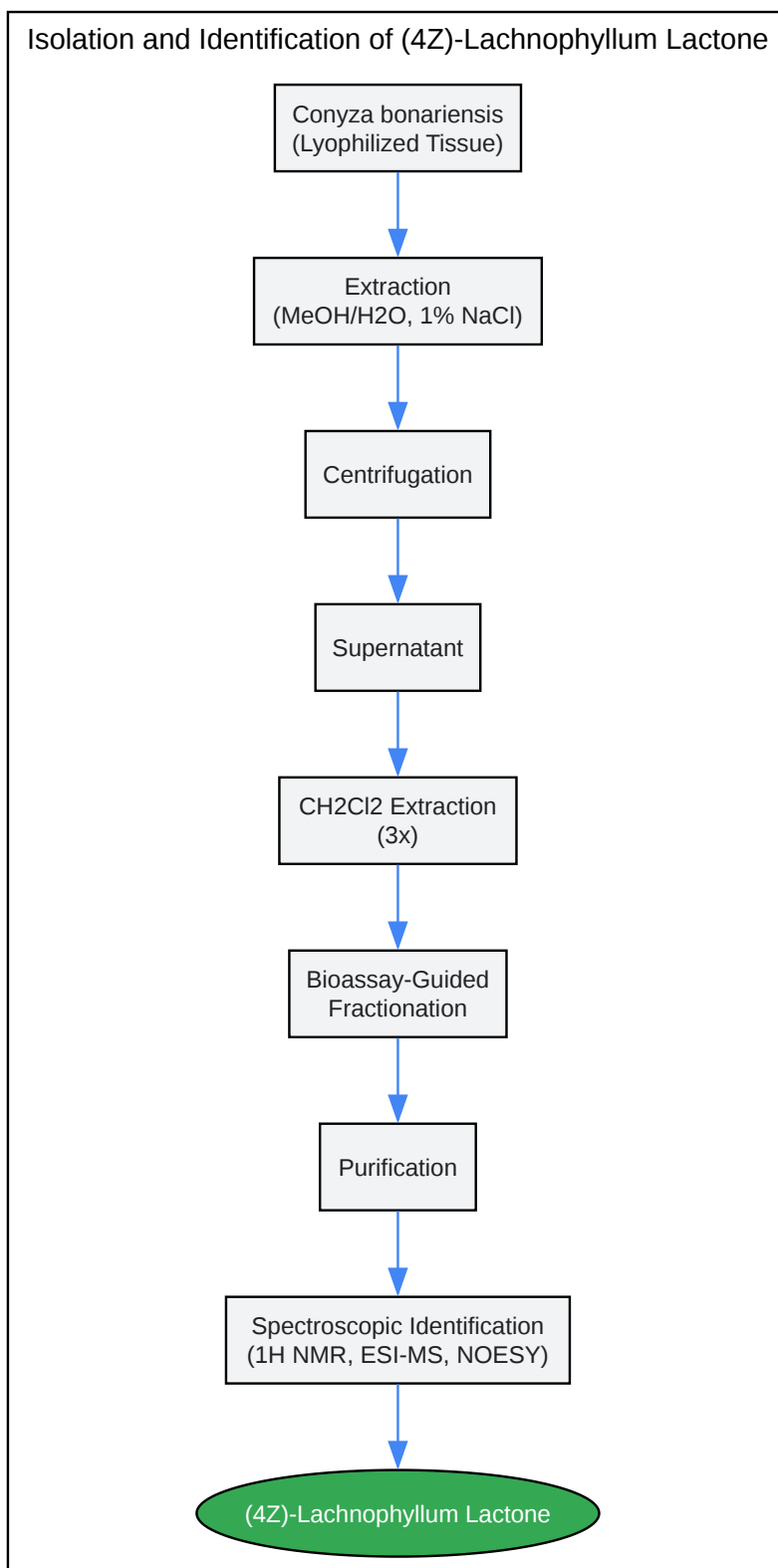
Activity
Nematicidal
Antileishmanial
Antimycobacterial

Mechanism of Action

The biological activity of **(4Z)-Lachnophyllum lactone** is likely attributed to the presence of an α,β -unsaturated carbonyl group in its structure.[2] This functional group can act as a Michael acceptor, reacting with nucleophiles such as the thiol groups of cysteine residues in proteins. This covalent modification can lead to enzyme inhibition and disruption of cellular processes.

Visualizations

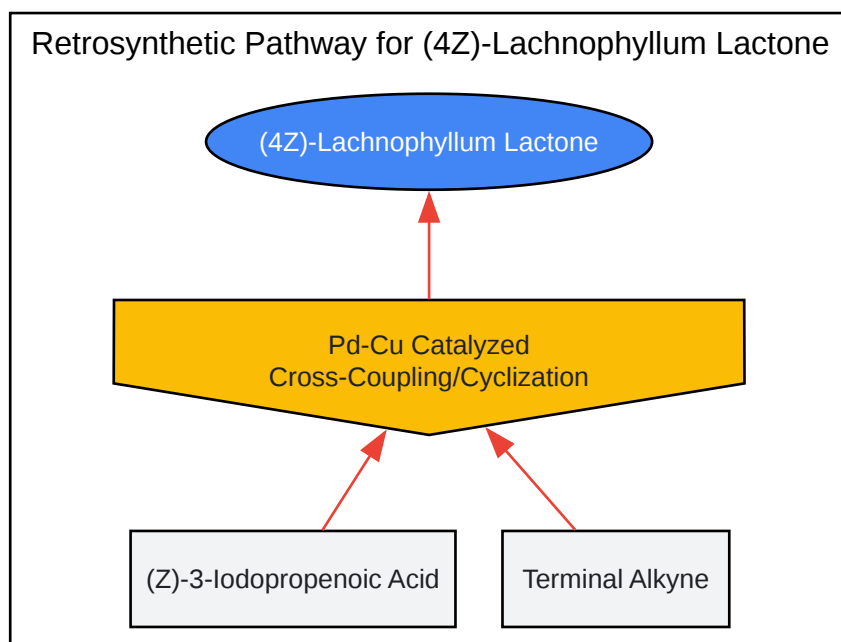
Experimental Workflow for Isolation and Identification



[Click to download full resolution via product page](#)

Caption: Bioactivity-guided isolation of **(4Z)-Lachnophyllum Lactone**.

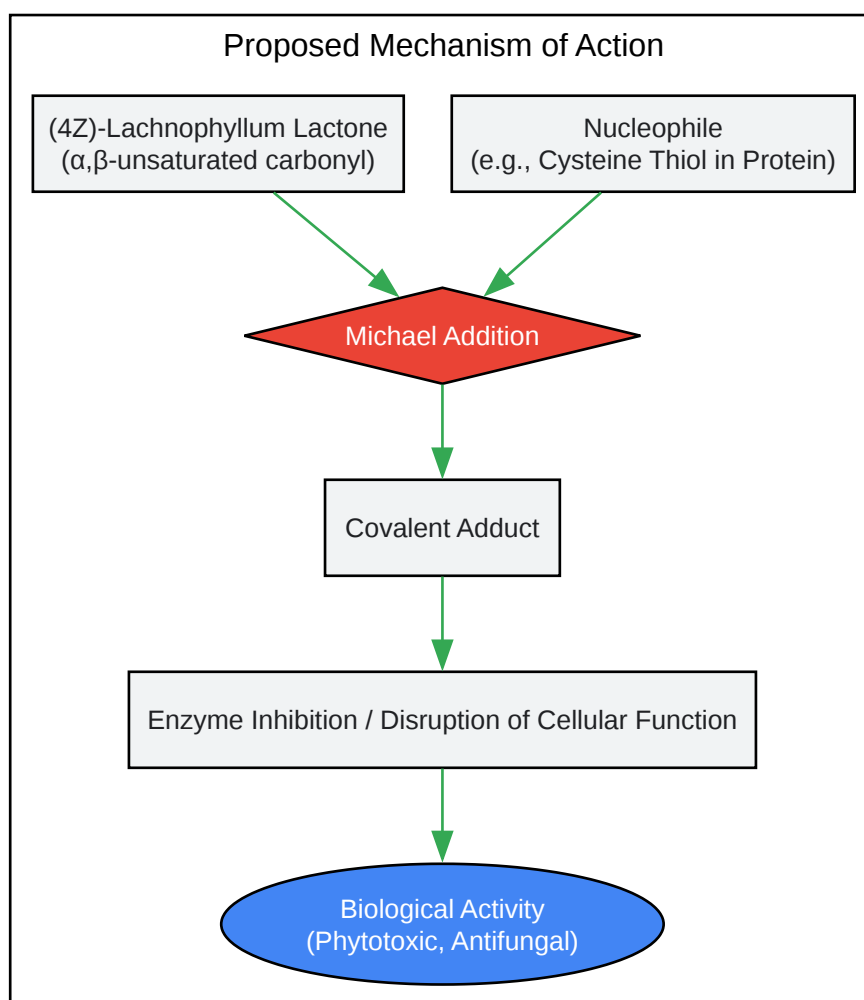
Retrosynthetic Analysis for Chemical Synthesis



[Click to download full resolution via product page](#)

Caption: Retrosynthesis of **(4Z)-Lachnophyllum Lactone**.

Proposed Mechanism of Action: Michael Addition



[Click to download full resolution via product page](#)

Caption: Proposed Michael addition mechanism.

Conclusion

(4Z)-Lachnophyllum lactone is a promising natural product with significant potential for development as a bioherbicide and antifungal agent. Its discovery through bioactivity-guided fractionation and subsequent characterization have laid the groundwork for further investigation. The development of a scalable synthetic route is a critical advancement, enabling more in-depth biological studies and potential commercial applications. Future research should focus on elucidating the specific molecular targets and signaling pathways affected by this compound to fully understand its mode of action and to optimize its efficacy and selectivity. The information compiled in this technical guide provides a solid foundation for researchers and

developers to build upon in their efforts to harness the potential of **(4Z)-Lachnophyllum lactone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis and biological evaluation of natural Lachnophyllum methyl ester, Lachnophyllum lactone and their synthetic analogs - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. Collection - (4Z)-Lachnophyllum Lactone, a Metabolite with Phytotoxic and Antifungal Activity against Pests Affecting Mediterranean Agriculture: A New Versatile and Easy Scalable Parallel Synthesis - Journal of Agricultural and Food Chemistry - Figshare [figshare.com]
- 5. (4 Z)-Lachnophyllum Lactone, a Metabolite with Phytotoxic and Antifungal Activity against Pests Affecting Mediterranean Agriculture: A New Versatile and Easy Scalable Parallel Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Synthesis and biological evaluation of natural Lachnophyllum methyl ester, Lachnophyllum lactone and their synthetic analogs - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/D4OB01224K [pubs.rsc.org]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [(4Z)-Lachnophyllum Lactone: A Technical Guide to its Discovery, Identification, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15593855#discovery-and-first-identification-of-4z-lachnophyllum-lactone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com